

# An In-depth Technical Guide to NSC 16590 ( $\alpha,\alpha$ -Dimethylglycine)

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: NSC 16590

Cat. No.: B555794

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## Abstract

**NSC 16590**, identified by CAS number 20263-92-5, is the chemical compound  $\alpha,\alpha$ -Dimethylglycine (DMG). An endogenous metabolite and derivative of the amino acid glycine, DMG has garnered scientific interest for its dual roles as a partial agonist at the glycine binding site of the N-methyl-D-aspartate (NMDA) receptor and as an inhibitor of ethylene biosynthesis in plants. This technical guide provides a comprehensive overview of the chemical and physical properties, biological activities, and relevant experimental methodologies associated with **NSC 16590**, tailored for a scientific audience.

## Chemical and Physical Properties

$\alpha,\alpha$ -Dimethylglycine is a white crystalline solid. Its fundamental properties are summarized in the table below, compiled from various chemical databases.

| Property         | Value  | Source                   |
|------------------|--|--------------------------|
| Chemical Formula | C <sub>4</sub> H <sub>9</sub> NO <sub>2</sub>    | PubChem                  |
| Molecular Weight | 103.12 g/mol                                     | PubChem                  |
| CAS Number       | 1118-68-9 (for α,α-Dimethylglycine)              | PubChem                  |
| NSC Number       | 16590  | MedChemExpress[1]        |
| Appearance       | White to cream or pale yellow crystalline powder | Thermo Fisher Scientific |
| Melting Point    | 178-182 °C                                       | Wikipedia                |
| Solubility       | Soluble in water                                 | N/A                      |
| IUPAC Name       | 2-(dimethylamino)acetic acid                     | PubChem                  |
| Synonyms         | N,N-Dimethylglycine, DMG, α-Aminoisobutyric acid | MedChemExpress[1]        |

## Biological Activity and Mechanism of Action

**NSC 16590** (α,α-Dimethylglycine) exhibits distinct biological activities in mammalian and plant systems.

### NMDA Receptor Modulation

In the mammalian central nervous system, DMG acts as a partial agonist at the glycine binding site of the NMDA receptor. The NMDA receptor is a crucial ionotropic glutamate receptor involved in synaptic plasticity, learning, and memory. Its activation requires the binding of both glutamate and a co-agonist, typically glycine or D-serine. As a partial agonist, DMG binds to the glycine site and elicits a submaximal response compared to a full agonist like glycine. This modulatory role suggests potential applications in neurological research where fine-tuning of NMDA receptor activity is desired.

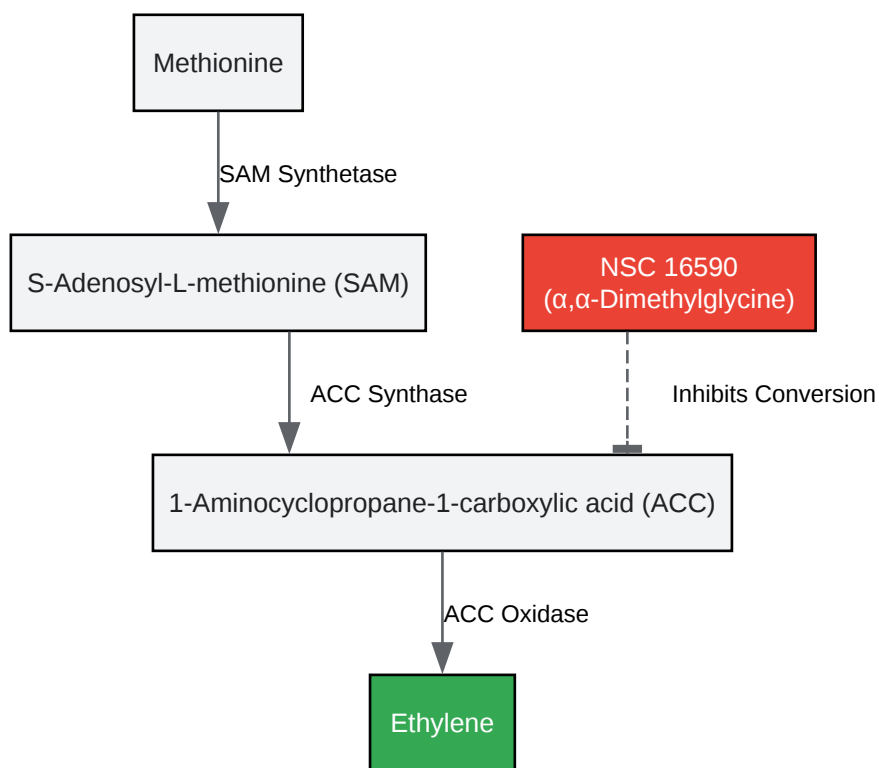
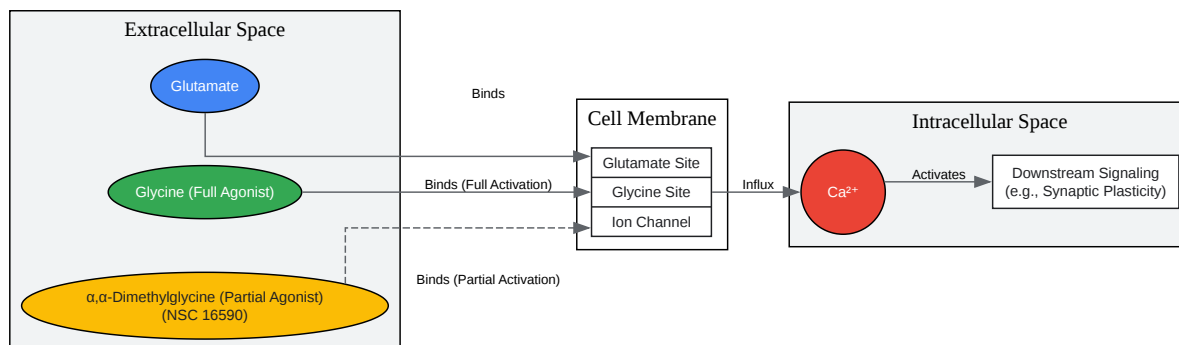
### Inhibition of Ethylene Biosynthesis in Plants

In plant physiology, **NSC 16590** is recognized for its inhibitory effect on the biosynthesis of ethylene, a key plant hormone that regulates a wide array of processes including fruit ripening, senescence, and stress responses. Specifically, DMG competitively inhibits the conversion of 1-aminocyclopropane-1-carboxylic acid (ACC) to ethylene.<sup>[1]</sup> Research has shown that at a concentration of 4 mM, **NSC 16590** can inhibit ethylene formation by approximately 50% in cocklebur cotyledonary segments without affecting oxygen uptake.<sup>[1]</sup>

## Signaling Pathways

### NMDA Receptor Signaling

The following diagram illustrates the role of  $\alpha,\alpha$ -Dimethylglycine as a partial agonist at the NMDA receptor.



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## References

- 1. medchemexpress.com [medchemexpress.com]
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Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)